Technical Guide: Spectroscopic Analysis of 4-Fluoro-3-methylpyridine

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Compound of Interest

Compound Name:	*4-Fluoro-3-methylpyridine*
CAS No.:	*28489-28-3*
Cat. No.:	*B1302952*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for the heterocyclic compound **4-fluoro-3-methylpyridine**. Due to the limited availability of experimental spectra in public databases, this guide utilizes predicted data from reputable modeling sources to provide a comprehensive analytical profile. The methodologies presented are based on standard protocols for the analysis of fluorinated heterocyclic compounds.

Predicted Spectroscopic Data

The following tables summarize the predicted ^{1}H NMR, ^{13}C NMR, and mass spectrometry data for **4-fluoro-3-methylpyridine**. These predictions are generated using advanced computational algorithms and provide a valuable reference for the identification and characterization of this molecule.

Table 1: Predicted ^{1}H NMR Data for **4-Fluoro-3-methylpyridine**

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Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H-2	8.25	Doublet	J(H,H) = 5.0
H-5	7.10	Doublet of doublets	J(H,H) = 5.0, J(H,F) = 8.5
H-6	8.30	Doublet	J(H,F) = 5.5
CH_3	2.30	Singlet	-

Predicted in $CDCl_3$ at 400 MHz.

Table 2: Predicted ^{13}C NMR Data for **4-Fluoro-3-methylpyridine**

Position	Chemical Shift (δ, ppm)	Carbon-Fluorine Coupling (^1JCF, ^2JCF, etc., Hz)
C-2	148.5	$^2J(C,F)$ = 15.0
C-3	125.0	$^2J(C,F)$ = 20.0
C-4	160.0	$^1J(C,F)$ = 240.0
C-5	120.0	$^3J(C,F)$ = 5.0
C-6	150.0	$^3J(C,F)$ = 3.0
CH_3	15.0	$^3J(C,F)$ = 4.0

Predicted in $CDCl_3$ at 100 MHz.

Table 3: Predicted Mass Spectrometry Data for **4-Fluoro-3-methylpyridine**

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m/z	Relative Intensity (%)	Proposed Fragment
111	100	$[M]^+$
110	40	$[M-H]^+$
83	35	$[M-HCN-H]^+$
57	25	$[C_4H_5]^+$

Predicted for electron ionization (EI) at 70 eV.

Experimental Protocols

The following are detailed methodologies for acquiring NMR and mass spectrometry data for **4-fluoro-3-methylpyridine**, based on established practices for similar small organic molecules and fluorinated pyridines.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of **4-fluoro-3-methylpyridine**.
- Dissolve the sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Parameters:

- Spectrometer: A 400 MHz or higher field NMR spectrometer (e.g., Bruker Avance series).
- ^1H NMR:
  - Pulse Program: Standard single-pulse sequence (zg30).
  - Spectral Width: 16 ppm.
  - Acquisition Time: 4 seconds.

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- Relaxation Delay: 2 seconds.
- Number of Scans: 16.
- Temperature: 298 K.

- ^{13}C NMR:
  - Pulse Program: Proton-decoupled single-pulse sequence (zgpg30).
  - Spectral Width: 240 ppm.
  - Acquisition Time: 1.5 seconds.
  - Relaxation Delay: 5 seconds.
  - Number of Scans: 1024.
  - Temperature: 298 K.

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decays (FIDs).
- Phase correct the resulting spectra.
- Calibrate the chemical shift scale using the TMS signal (0.00 ppm for ^{1}H and ^{13}C).
- Integrate the signals in the ^{1}H NMR spectrum.
- Analyze the multiplicities and coupling constants.

Mass Spectrometry (MS)

Sample Preparation:

- Prepare a dilute solution of **4-fluoro-3-methylpyridine** in a volatile organic solvent such as methanol or acetonitrile (approximately 1 mg/mL).

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Instrumentation and Parameters (Electron Ionization - Gas Chromatography-Mass Spectrometry):

- GC-MS System: An Agilent or similar GC-MS system equipped with a quadrupole mass analyzer.
- GC Column: A non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 µm).
- Injection: 1 µL of the sample solution in split mode (e.g., 50:1 split ratio).
- Inlet Temperature: 250°C.
- Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/min.
- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Range: m/z 30-300.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

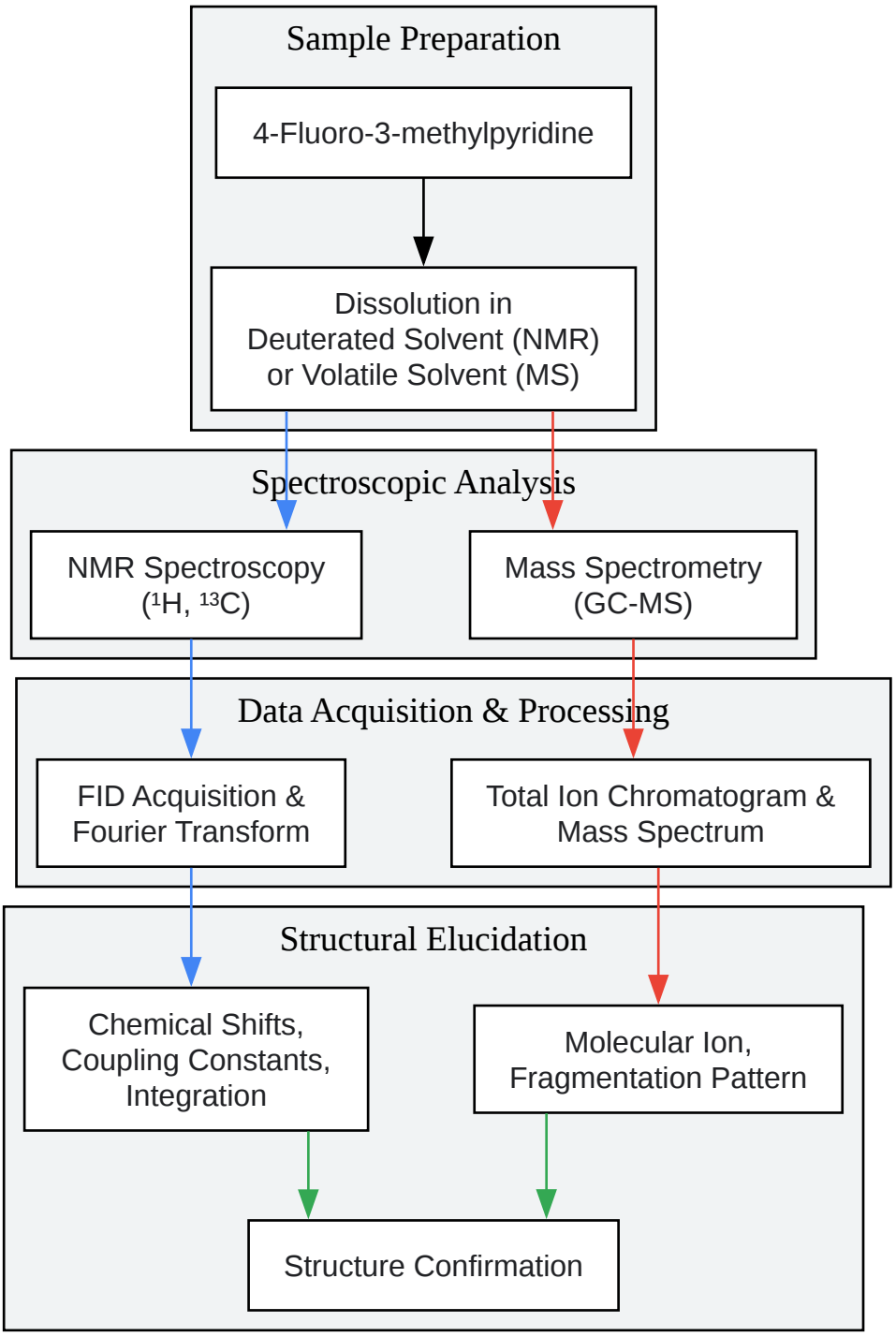
Data Analysis:

- Identify the molecular ion peak.
- Analyze the fragmentation pattern to identify characteristic neutral losses and fragment ions.
- Compare the obtained spectrum with spectral libraries or predicted fragmentation patterns for structural confirmation.

Analytical Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a small organic molecule like **4-fluoro-3-methylpyridine**.

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Caption: General workflow for NMR and MS analysis.

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